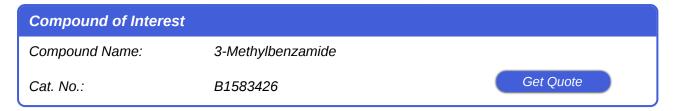


An In-depth Technical Guide to 3-Methylbenzamide: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methylbenzamide, also known as m-toluamide, is an organic compound belonging to the benzamide class. It serves as a crucial intermediate in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals. Notably, it is a precursor to the widely used insect repellent N,N-diethyl-**3-methylbenzamide** (DEET). This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **3-Methylbenzamide**.

Chemical Structure and Identification

The structure of **3-Methylbenzamide** consists of a benzene ring substituted with a methyl group at the meta-position (C3) and a carboxamide group at the C1 position.



Identifier	Value
IUPAC Name	3-methylbenzamide[1]
Synonyms	m-Toluamide, m-Methylbenzamide[2][3]
CAS Number	618-47-3[1]
Molecular Formula	CaHaNO[1]
SMILES	Cc1cccc(c1)C(N)=O
InChI	1S/C8H9NO/c1-6-3-2-4-7(5-6)8(9)10/h2- 5H,1H3,(H2,9,10)
InChI Key	WGRPQCFFBRDZFV-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physicochemical properties of **3-Methylbenzamide** is presented in the table below. These properties are essential for its handling, purification, and application in chemical synthesis.

Property	Value
Molecular Weight	135.16 g/mol
Appearance	White crystal or crystalline powder
Melting Point	94-96 °C
Boiling Point	~305 °C[4]
Density	1.1031 g/cm³ (rough estimate)[3]
Solubility	Soluble in polar solvents like alcohols and ketones; low solubility in water.[4]
рКа	16.11 ± 0.50 (Predicted)[3]
LogP (Octanol/Water)	2.12[5]



Experimental Protocols Synthesis of 3-Methylbenzamide from 3-Methylbenzoyl Chloride

This protocol describes a common laboratory method for the synthesis of **3-Methylbenzamide** via the acylation of ammonia with 3-methylbenzoyl chloride.

Materials:

- · 3-Methylbenzoyl chloride
- Ammonium hydroxide (concentrated solution)
- Dichloromethane (DCM)
- Sodium bicarbonate (NaHCO₃) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- · Round-bottom flask
- Stirring bar
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Filtration apparatus

Procedure:

• In a round-bottom flask equipped with a stirring bar, dissolve 3-methylbenzoyl chloride in dichloromethane.



- Cool the solution in an ice bath.
- Slowly add an excess of concentrated ammonium hydroxide solution to the cooled, stirring solution of 3-methylbenzoyl chloride. A white precipitate of 3-Methylbenzamide will form.
- Continue stirring the reaction mixture at room temperature for 1-2 hours to ensure the completion of the reaction.
- Transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and collect the filtrate.
- Remove the dichloromethane solvent using a rotary evaporator to yield the crude 3-Methylbenzamide.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain a pure white solid.

Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for the purity analysis of **3-Methylbenzamide** using reverse-phase HPLC.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size)
- Data acquisition software

Reagents:



- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- 3-Methylbenzamide reference standard

Chromatographic Conditions:

- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water. A typical starting point is a 50:50 (v/v) mixture.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- · Detection Wavelength: 254 nm
- Injection Volume: 10 μL

Procedure:

- Prepare a stock solution of the 3-Methylbenzamide reference standard in the mobile phase (e.g., 1 mg/mL).
- Prepare the sample solution by dissolving a known amount of the synthesized 3-Methylbenzamide in the mobile phase to a similar concentration.
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard solution to determine the retention time of **3-Methylbenzamide**.
- Inject the sample solution to analyze its purity. The purity can be determined by the area percentage of the main peak.

Biological Activity

While **3-Methylbenzamide** itself is primarily used as a chemical intermediate, some studies have suggested potential biological activities. It has been shown to cause a decrease in blood



pressure and viscosity, as well as an increase in blood flow to the testes.[6] Additionally, it has been found to inhibit the enzyme that catalyzes the conversion of tyrosine to dopamine, suggesting a potential, though not yet established, therapeutic role in conditions like Parkinson's disease with mild symptoms.[6] It is important to note that derivatives of **3-Methylbenzamide**, such as N,N-diethyl-**3-methylbenzamide** (DEET), have well-documented biological activity as insect repellents.

Visualizations

Chemical Structure of 3-Methylbenzamide

Caption: 2D chemical structure of **3-Methylbenzamide**.

Experimental Workflow: Synthesis of 3-Methylbenzamidedot

// Nodes start [label="Start: Dissolve 3-Methylbenzoyl\nChloride in DCM", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"]; step1 [label="Cool solution in ice bath"]; step2 [label="Slowly add concentrated\nAmmonium Hydroxide"]; step3 [label="Stir at room temperature\nfor 1-2 hours"]; step4 [label="Transfer to separatory funnel"]; step5 [label="Wash with saturated NaHCO3\nand then brine"]; step6 [label="Dry organic layer with MgSO4"]; step7 [label="Filter and collect filtrate"]; step8 [label="Remove solvent via\nrotary evaporation"]; step9 [label="Purify by recrystallization"]; end [label="End: Pure 3-Methylbenzamide", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"];

// Edges start -> step1; step1 -> step2; step2 -> step3; step3 -> step4; step4 -> step5; step5 -> step6; step6 -> step7; step7 -> step8; step8 -> step9; step9 -> end; }

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